

# O-Tolidine sulfate CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: O-Tolidine sulfate

Cat. No.: B3343464

[Get Quote](#)

## An In-depth Technical Guide on o-Tolidine Sulfate

This technical guide provides an overview of the core chemical properties of **o-tolidine sulfate**, intended for researchers, scientists, and professionals in drug development.

### Core Chemical Properties

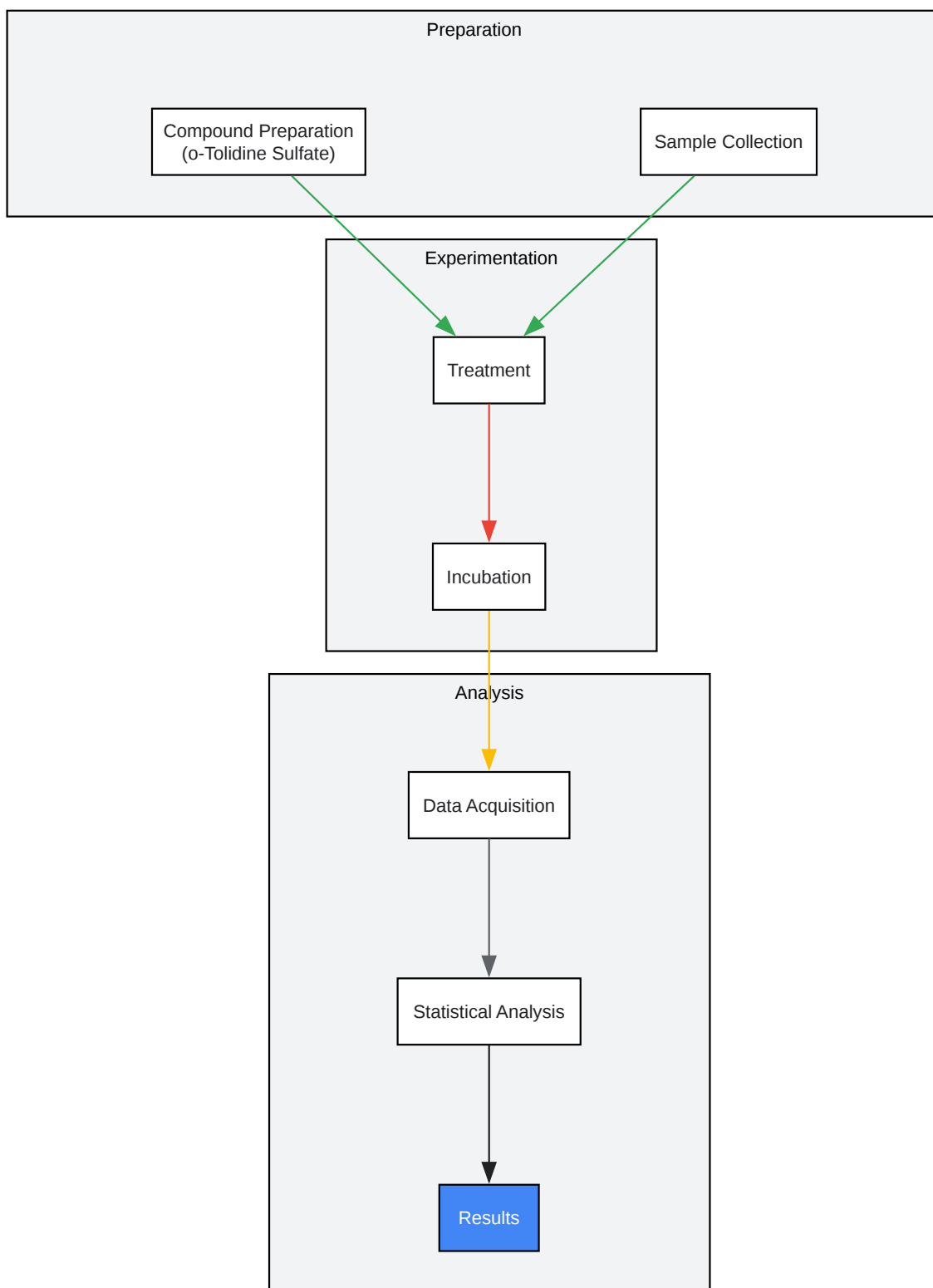
**O-Tolidine sulfate** is a chemical compound with the following key identifiers and properties.

Property	Value	Source
CAS Number	531-20-4	[1]
Molecular Formula	C14H18N2O4S	[1][2]
Molecular Weight	310.37 g/mol	[1][2]

### Experimental Protocols and Signaling Pathways

Detailed experimental protocols and specific signaling pathways involving **o-tolidine sulfate** are not readily available in the public domain. O-tolidine itself is recognized as a colorimetric reagent for gold and free chlorine[3]. It is also identified as a substance that may cause cancer and is harmful if swallowed[4].

Further research is required to delineate its specific applications in experimental settings and its role in biological signaling. The following diagram illustrates a generic experimental workflow concept.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. O-TOLIDINE SULFATE\_NMR\_IR\_MS\_Chemsrc [chemsrc.com]
- 2. 4,4'-Bi-o-toluidine sulphate | C<sub>14</sub>H<sub>18</sub>N<sub>2</sub>O<sub>4</sub>S | CID 20510156 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [O-Tolidine sulfate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3343464#o-tolidine-sulfate-cas-number-and-molecular-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)